

Application Notes & Protocols: Assessing Beta-Cell Function in Rats Using C-Peptide 2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C-Peptide 2, rat

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Application Notes

Principle of C-Peptide 2 as a Biomarker for Beta-Cell Function

In pancreatic beta-cells, proinsulin is proteolytically cleaved to form equimolar amounts of insulin and connecting peptide (C-peptide).[1][2][3][4] Rats, unlike humans, have two proinsulin genes and therefore produce two distinct C-peptides, C-peptide 1 and C-peptide 2.[5] Both insulin and C-peptide are stored in secretory granules and co-secreted into the portal circulation in response to stimuli like glucose.

While insulin is largely cleared during its first pass through the liver, C-peptide is not significantly extracted by the liver and has a longer half-life in circulation (approximately 30-35 minutes compared to 3-5 minutes for insulin). This makes C-peptide a more stable and accurate indicator of endogenous insulin secretion from beta-cells. Measuring C-peptide 2 provides a reliable assessment of pancreatic beta-cell secretory capacity.

Key Applications

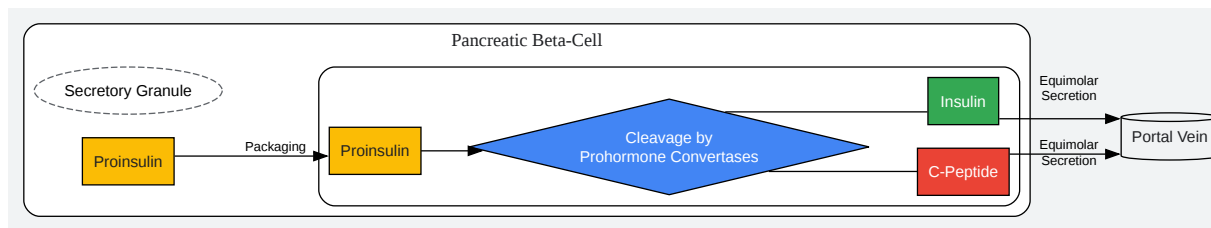
- **Diabetes Research:** C-peptide 2 measurement is crucial for distinguishing between different diabetic states in rat models. Low C-peptide levels are indicative of severe beta-cell loss or

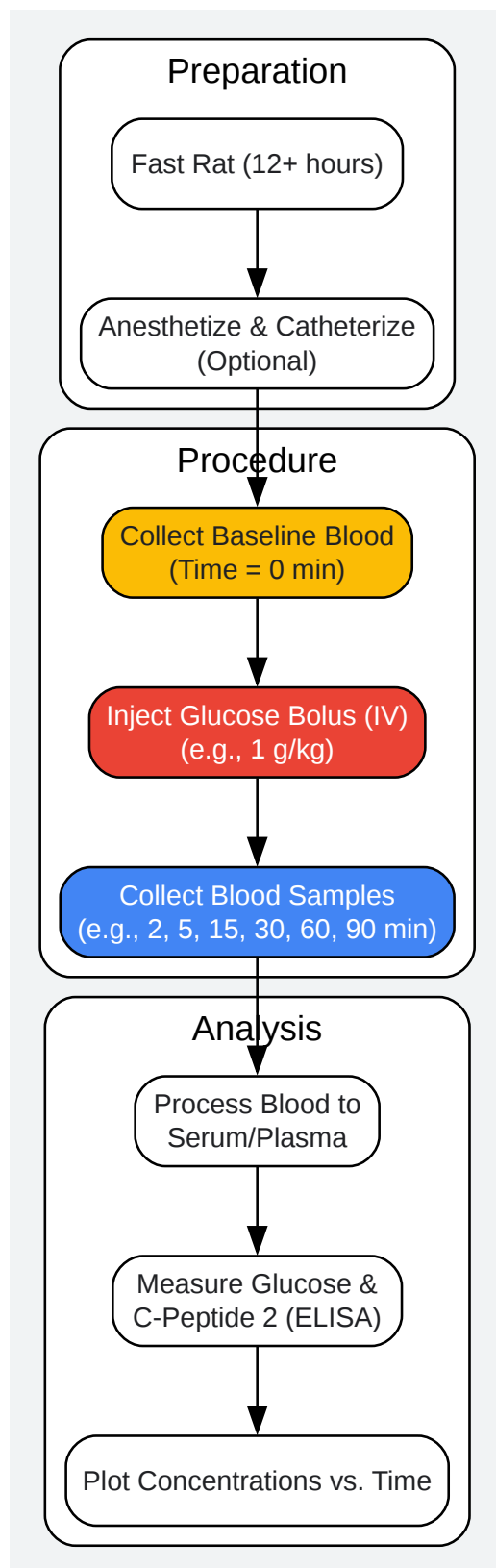
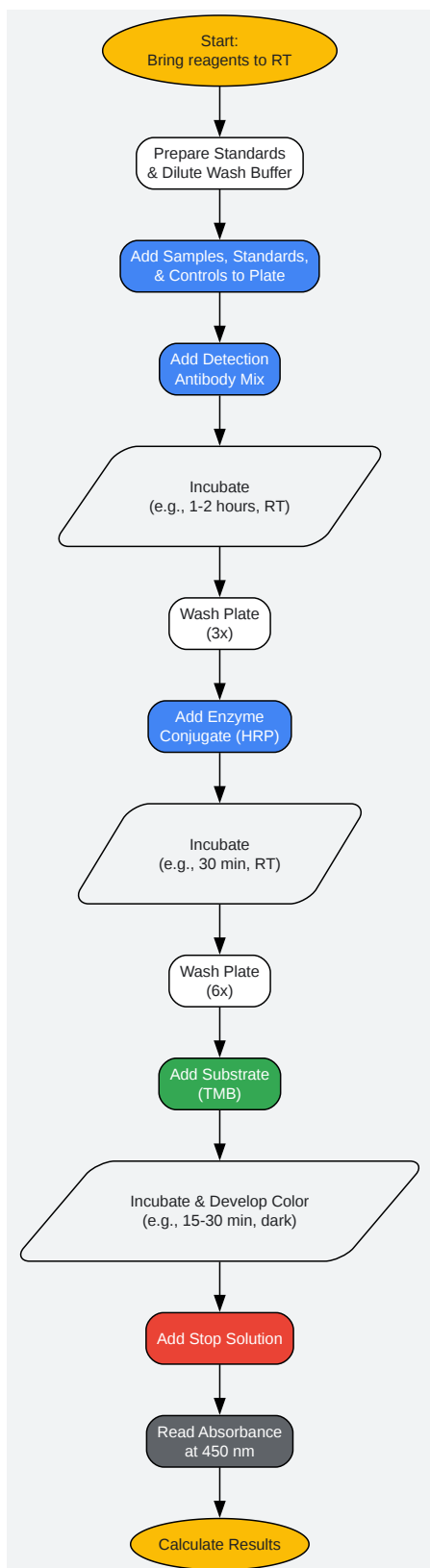
dysfunction, characteristic of Type 1 diabetes models, whereas elevated levels can be observed in states of insulin resistance, typical of early Type 2 diabetes models.

- **Therapeutic Efficacy Studies:** Evaluating the effect of novel drugs on beta-cell preservation, function, or regeneration. An increase or stabilization of C-peptide 2 levels in treated diabetic rats compared to a control group can indicate a positive therapeutic effect.
- **Islet Transplantation Studies:** Monitoring the function of transplanted pancreatic islets by measuring C-peptide 2 secretion in recipient rats.
- **Metabolic Studies:** Assessing beta-cell responsiveness to various secretagogues through dynamic tests like the Intravenous Glucose Tolerance Test (IVGTT).

Proinsulin Processing and Secretion Pathway

The following diagram illustrates the cleavage of proinsulin within the beta-cell secretory granule and the subsequent release of insulin and C-peptide.





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- To cite this document: BenchChem. [Application Notes & Protocols: Assessing Beta-Cell Function in Rats Using C-Peptide 2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3028955#using-c-peptide-2-to-assess-beta-cell-function-in-rats]

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